

Thermal Stability Profiling of 1-(2-Chlorophenyl)-2-imidazolidinethione

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Compound of Interest

Compound Name: 1-(2-Chlorophenyl)-2-imidazolidinethione

Cat. No.: B14111610

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Executive Summary

The thermal stability of **1-(2-Chlorophenyl)-2-imidazolidinethione** (CPIT) is a critical quality attribute (CQA) governing its viability as a pharmaceutical intermediate and agrochemical precursor. As a cyclic thiourea derivative, CPIT exhibits distinct thermal behaviors driven by the lability of the C=S bond and the steric influence of the ortho-chlorine substituent.

This guide provides a rigorous framework for characterizing the thermodynamic phase transitions and kinetic degradation of CPIT. It moves beyond basic melting point determination to establish a self-validating protocol for shelf-life prediction and degradation mechanism elucidation.

Physicochemical Context & Structural Logic[1][2][3][4]

Chemical Identity[5]

- IUPAC Name: 1-(2-Chlorophenyl)imidazolidine-2-thione

- Molecular Formula: C

H

ClN

S

- Molecular Weight: 212.69 g/mol
- Structural Features:
 - Imidazolidine-2-thione Core: A five-membered saturated ring containing a thiocarbonyl group. The thione sulfur is a "soft" base, susceptible to oxidative desulfurization at elevated temperatures.
 - 2-Chlorophenyl Substituent: The chlorine atom at the ortho position introduces significant steric hindrance, forcing the phenyl ring to twist out of coplanarity with the imidazolidine ring. This disruption typically lowers the melting point and lattice energy compared to para-substituted analogs.

Predicted Thermal Behavior

Based on structure-property relationships of N-substituted imidazolidinethiones (e.g., Ethenethiourea analogs), CPIT is expected to exhibit:

- Melting Endotherm: Range of 140°C – 170°C (distinct from the higher melting parent ETU ~200°C).
- Thermal Decomposition: Onset >200°C, characterized by the loss of sulfur (as SO₂ or H₂S depending on atmosphere) and ring fragmentation.

Experimental Protocols (Self-Validating Systems)

To ensure data integrity, the following protocols utilize a "Check-Act" logic where specific criteria must be met before proceeding to the next step.

Differential Scanning Calorimetry (DSC)

Objective: Determine purity, melting point (

), and enthalpy of fusion (

).^[1]

Methodology:

- Sample Prep: Weigh 2.0–4.0 mg of dried CPIT into a Tzero aluminum pan. Crimp with a pinhole lid (allows volatile escape to prevent pan deformation).
- Purge Gas: Nitrogen (50 mL/min).
- Temperature Program (Heat-Cool-Heat):
 - Cycle 1: Equilibrate at 25°C → Ramp 10°C/min to 200°C (Observe and volatile loss).
 - Cooling: Ramp 10°C/min to 25°C (Observe crystallization or glass transition).
 - Cycle 2: Ramp 10°C/min to 220°C (Confirm intrinsic without solvent history).

Validation Criteria:

- If the melting peak in Cycle 2 shifts >2°C compared to Cycle 1, solvatomorphism or degradation occurred in Cycle 1.
- Purity Calculation: Use the Van't Hoff equation on the melting endotherm leading edge (ASTM E928).

Thermogravimetric Analysis (TGA)

Objective: Establish the decomposition onset temperature (

) and activation energy (

).

Methodology:

- Sample Prep: Weigh 5–10 mg into a platinum or alumina crucible.
- Atmosphere: Run dual experiments in Nitrogen (pyrolysis) and Air (oxidative stability).
- Kinetic Series (For Shelf-Life Modeling):
 - Perform runs at heating rates (
 -) of 2, 5, 10, and 20°C/min.
 - Apply the Kissinger-Akahira-Sunose (KAS) isoconversional method to calculate

Data Interpretation Table:

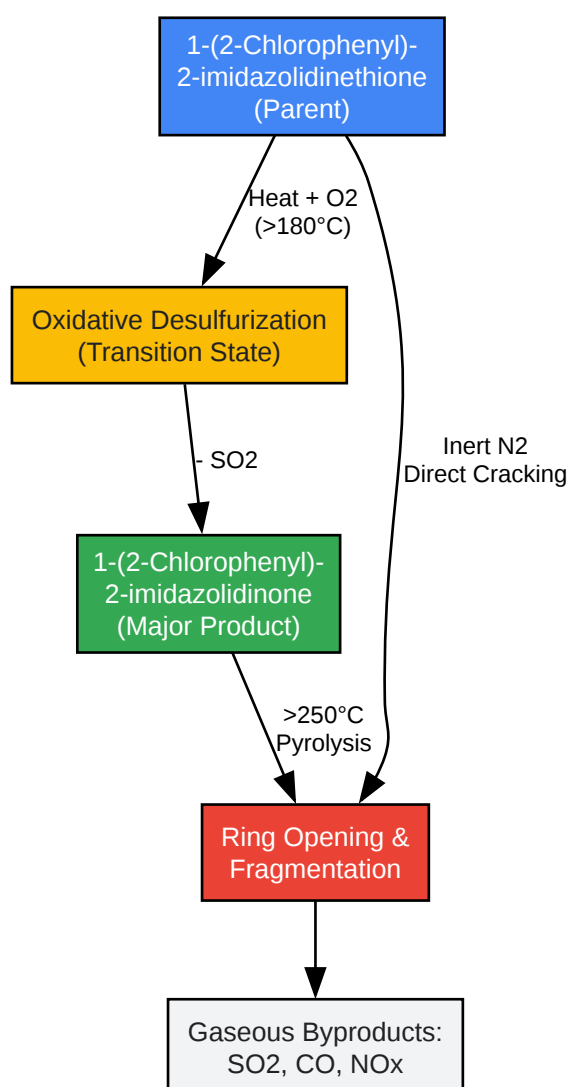
Parameter	Symbol	Acceptance Criteria (Typical)	Significance
Melting Onset		Sharp endotherm	Purity indicator; broad peaks imply impurities.
Decomp. Onset		> 200°C	Temperature at 5% mass loss; defines processing window.
Residue		< 1% (in Air)	High residue implies inorganic contamination or charring.

Degradation Mechanism & Pathway Analysis[2][6]

Understanding how CPIT fails is as important as when it fails. The degradation of imidazolidinethiones generally follows two competing pathways: oxidative desulfurization (dominant in air) and thermal cracking (dominant in inert gas).

Visualized Degradation Pathway

The following diagram illustrates the theoretical breakdown of CPIT, highlighting the critical transition from the thione to the urea analog (a common impurity).



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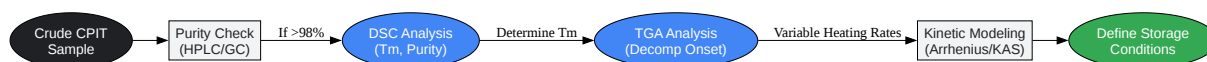
Figure 1: Proposed thermal degradation pathways for CPIT under oxidative and inert conditions.

Mechanistic Insight[7]

- **Oxidative Desulfurization:** The C=S bond is weaker than the C=O bond. In the presence of oxygen, the sulfur atom is oxidized, leading to the extrusion of SO and the formation of 1-(2-chlorophenyl)-2-imidazolidinone. This is the primary degradation product to screen for in stability samples.
- **Steric Effect:** The 2-chloro group protects the N1 nitrogen from nucleophilic attack but may accelerate ring strain release at high temperatures, potentially lowering the onset of ring-opening compared to the unsubstituted analog.

Experimental Workflow Visualization

To guarantee reproducibility, the following workflow dictates the logical sequence of characterization.



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Figure 2: Sequential workflow for the thermal characterization of CPIT.

Stability & Storage Recommendations

Based on the thione functionality and the potential for oxidative degradation:

- **Temperature:** Store below 25°C. The activation energy for desulfurization is typically moderate (100–150 kJ/mol), meaning degradation accelerates significantly >40°C.
- **Atmosphere:** Store under inert gas (Argon or Nitrogen) to prevent the formation of the urea analog.

- Humidity: Imidazolidinethiones can be hygroscopic. TGA moisture analysis (mass loss <100°C) is mandatory for every batch.

References

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